

Application Note: Assessing Notum Inhibitor Selectivity Against Other Serine Hydrolases

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Compound of Interest

Compound Name: *Notum pectinacetylerase-1*

Cat. No.: B10805817

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Notum is a secreted serine hydrolase that acts as a negative regulator of the Wnt signaling pathway.[1][2][3] It does so by removing a palmitoleate group from Wnt proteins, a modification essential for their binding to Frizzled receptors and subsequent signal transduction.[1][4][5] The role of Notum in various diseases, including cancer and degenerative disorders, has made it an attractive therapeutic target.[1][2] The development of potent and selective Notum inhibitors is therefore of significant interest. As Notum belongs to the large and diverse family of serine hydrolases, a critical step in the development of any Notum inhibitor is to assess its selectivity against other members of this enzyme class to minimize off-target effects.[6][7] This application note provides detailed protocols for assessing the selectivity of Notum inhibitors using biochemical assays and advanced proteomic techniques.

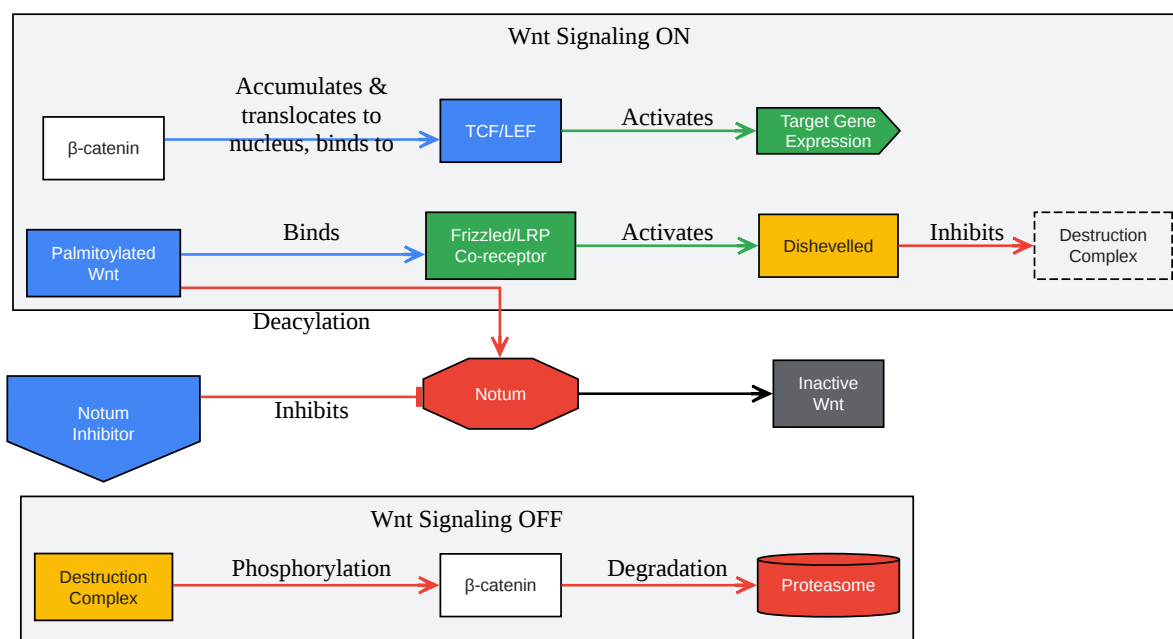
Key Concepts

- Serine Hydrolases: A large and diverse class of enzymes that utilize a catalytic serine residue in their active site to hydrolyze substrates.[8][9][10]
- Activity-Based Protein Profiling (ABPP): A powerful chemical proteomic method that uses active site-directed probes to profile the functional state of enzymes within complex biological samples.[8][11][12]

- Competitive ABPP: A variation of ABPP used to assess the potency and selectivity of enzyme inhibitors by measuring their ability to compete with a broad-spectrum activity-based probe for binding to the active site of target enzymes.[13][14]

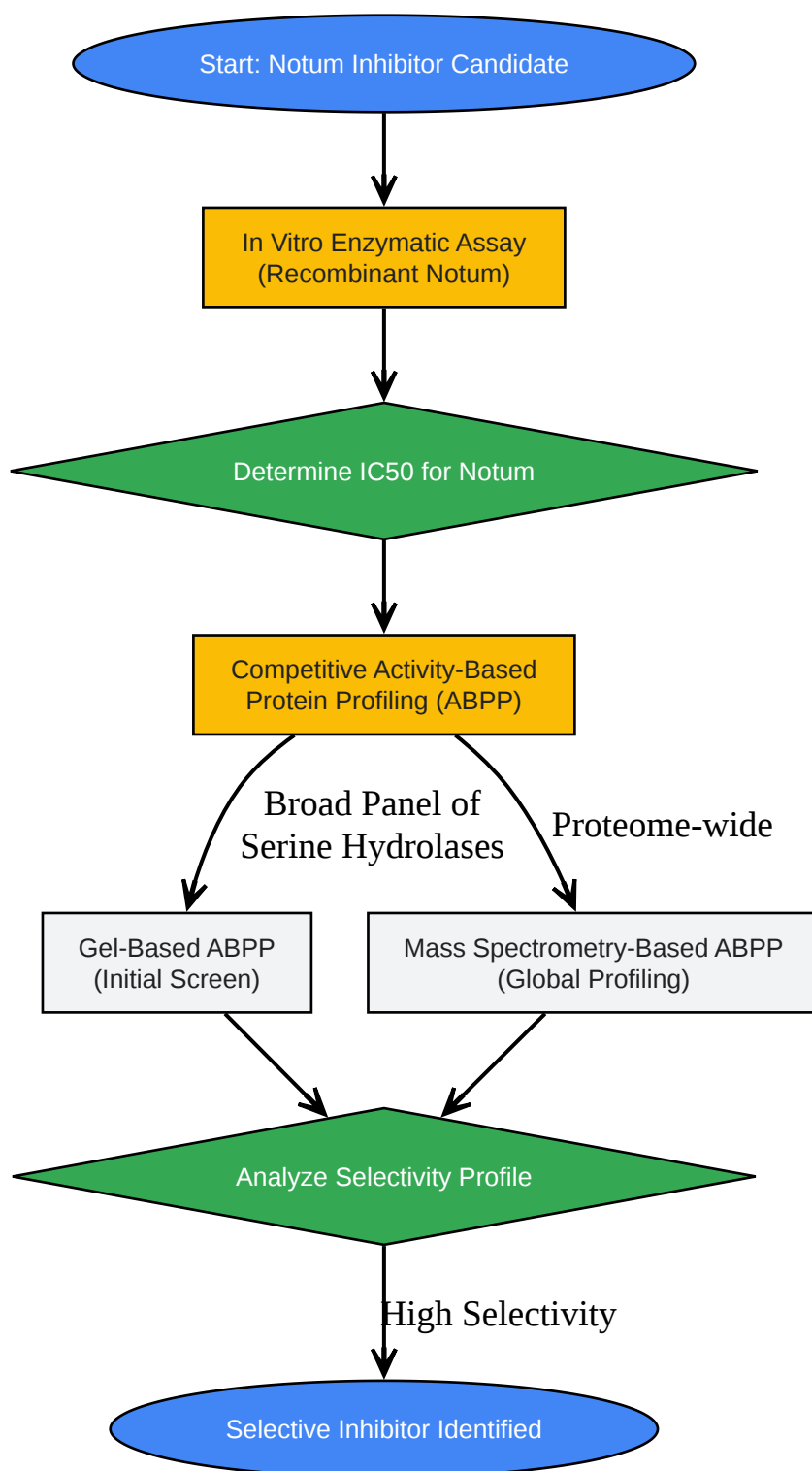
Signaling Pathway and Experimental Workflow

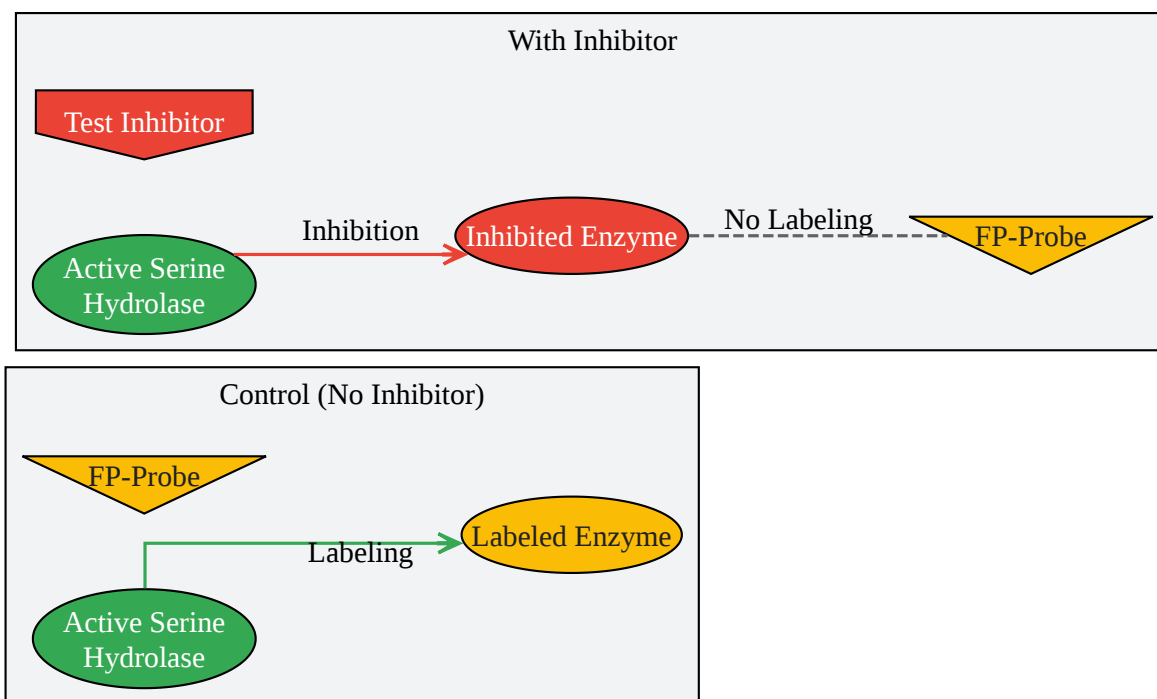
The following diagrams illustrate the Wnt signaling pathway and a general workflow for assessing Notum inhibitor selectivity.



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Figure 1: Wnt Signaling Pathway and the Role of Notum.





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